

Technical Data & Safety Guide: 1-(But-3-yn-1-yl)piperidin-4-amine

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Compound of Interest

Compound Name: 1-(But-3-yn-1-yl)piperidin-4-amine

Cat. No.: B12051558

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Executive Summary & Chemical Identity

1-(But-3-yn-1-yl)piperidin-4-amine is a heterobifunctional scaffold featuring a primary amine (for amide coupling/reductive amination) and a terminal alkyne (for copper-catalyzed azide-alkyne cycloaddition, CuAAC). It is extensively used in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and fragment-based drug discovery (FBDD).

Property	Data Specification
CAS Number	1153254-94-4 (Free Base)
IUPAC Name	1-(But-3-yn-1-yl)piperidin-4-amine
Synonyms	1-(3-Butynyl)-4-piperidinamine; 4-Amino-1-(3-butynyl)piperidine
Molecular Formula	C ₉ H ₁₆ N ₂
Molecular Weight	152.24 g/mol
SMILES	<chem>C#CCCN1CCC(N)CC1</chem>
Physical State	Pale yellow oil or low-melting solid (Free base); White solid (HCl salt)
Solubility	Soluble in DMSO, Methanol, DCM, Chloroform

Hazard Identification (GHS Classification)

Note: Specific toxicological data for this CAS is limited. Classification is derived from structural analogs (aliphatic amines/piperidines) and functional group reactivity.

Signal Word:DANGER

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Cat.[1] 1B / 2	H314: Causes severe skin burns and eye damage (Conservative classification for free amines).
Acute Toxicity (Oral)	Cat.[1] 4	H302: Harmful if swallowed.[1] [2][3]
Serious Eye Damage	Cat. 1	H318: Causes serious eye damage.[3]
Sensitization (Skin)	Cat. 1	H317: May cause an allergic skin reaction (Alkyne/Amine potential).

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3][4]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.[3]
Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][3][4]
Remove contact lenses, if present and easy to do.[2][3][4] Continue rinsing.[2][3][4]
- P310: Immediately call a POISON CENTER or doctor/physician.

Handling, Storage & Stability

The dual functionality (amine + alkyne) requires specific protocols to prevent polymerization or oxidative degradation.

Storage Protocol

- Temperature: Store at 2°C to 8°C (Refrigerated). Long-term storage of the free base is best at -20°C.

- Atmosphere: Hygroscopic and air-sensitive. Store under Argon (Ar) or Nitrogen (N₂).
- Incompatibility:
 - Acids: Exothermic reaction (forms salts).
 - Oxidizing Agents: Incompatible with amines and alkynes.
 - Heavy Metals (Cu, Ag): Terminal alkynes can form explosive acetylides with copper, silver, or mercury salts under basic conditions. Avoid metallic spatulas during handling.

Stability Logic

- Amine Oxidation: Primary amines absorb CO₂ from air to form carbamates; store in tightly sealed vials.
- Alkyne Polymerization: Terminal alkynes are generally stable but can polymerize under high heat or radical conditions.

Emergency Response & First Aid

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth if victim ingested or inhaled the substance.
- Skin Contact: Immediate wash with polyethylene glycol 400 (if available) or copious soap and water. Do not neutralize with acid.
- Eye Contact: Rinse thoroughly for at least 15 minutes, lifting upper and lower eyelids. Consult an ophthalmologist immediately.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting (risk of corrosive damage to esophagus).

Technical Deep Dive: Synthesis & Application

A. Synthesis Workflow

The synthesis typically involves the alkylation of a protected piperidine followed by deprotection. This modular approach ensures high purity and prevents poly-alkylation.

Step 1: Alkylation

- Reactants: tert-Butyl piperidin-4-ylcarbamate (4-N-Boc-aminopiperidine) + 4-Bromobut-1-yne.
- Conditions: K_2CO_3 (Base), Acetonitrile (Solvent), Reflux (80°C), 12-16h.
- Mechanism: S_N2 nucleophilic attack of the secondary piperidine amine on the alkyl halide.

Step 2: Deprotection

- Reagents: TFA/DCM (1:1) or 4M HCl in Dioxane.
- Product: Yields the dihydrochloride or trifluoroacetate salt, which is more stable than the free base.

B. Visualization: Synthesis & Safety Logic



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Caption: Figure 1. Synthetic pathway for **1-(But-3-yn-1-yl)piperidin-4-amine** via N-alkylation and acid-mediated deprotection.

Application in Drug Discovery (Click Chemistry)

This compound acts as a "Click-ready" linker. The primary amine can be reacted with a carboxylic acid on a drug pharmacophore, installing an alkyne handle. This handle is then conjugated to an azide-tagged E3 ligase ligand (e.g., Thalidomide or VHL derivatives) to create a PROTAC.

Reaction Protocol (CuAAC):

- Solvent: t-BuOH/H₂O (1:1).
- Catalyst: CuSO₄·5H₂O (5-10 mol%).
- Reductant: Sodium Ascorbate (20-50 mol%).
- Procedure: Degas solvents to prevent Cu(I) oxidation. Add azide and alkyne components. Stir at RT for 2-12h.

References

- PubChem. (2025).[1][5] Compound Summary: **1-(But-3-yn-1-yl)piperidin-4-amine** (CAS 1153254-94-4).[6] National Library of Medicine.[5] [[Link](#)]

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Sources

- 1. 4-(Piperidin-1-yl)butan-1-amine | C₉H₂₀N₂ | CID 6484144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 1-(But-3-yn-1-yl)piperazine | C₈H₁₄N₂ | CID 24700258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 1-(but-3-yn-1-yl)piperidin-4-amine 97% | CAS: 1153254-94-4 | AChemBlock [achemblock.com]
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